

Essential Safety and Logistical Information for Handling 2-(2-Bromoethoxy)propane

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Compound of Interest

Compound Name: 2-(2-Bromoethoxy)propane

Cat. No.: B1275696

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Disclaimer: No specific Safety Data Sheet (SDS) is readily available for **2-(2-Bromoethoxy)propane**. The following guidance is based on the GHS classification of the compound and safety data for structurally similar chemicals, such as 2-bromoethyl ethyl ether and 2-bromoethyl methyl ether.[1][2][3][4] Researchers should always conduct a thorough risk assessment before handling any chemical.

2-(2-Bromoethoxy)propane is classified as a substance that is harmful if swallowed, causes skin irritation, serious eye damage, and may cause respiratory irritation.[5] It is crucial to handle this compound with appropriate safety precautions to minimize exposure and ensure a safe laboratory environment.

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- All work with **2-(2-Bromoethoxy)propane** should be conducted in a properly functioning chemical fume hood to minimize the inhalation of vapors.[6]
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[6][7]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles are mandatory. A face shield should be worn in situations with a higher risk of splashing.[3]
- Skin Protection: A flame-resistant lab coat should be worn and buttoned to cover as much skin as possible.[8][9]
- Hand Protection: Chemical-resistant gloves are required. Nitrile gloves may offer splash resistance but should be changed immediately upon contamination.[10] For prolonged contact, consider gloves made of polyvinyl alcohol (PVA) or Teflon.[7]
- Footwear: Closed-toe shoes are mandatory.[8]

3. Handling:

- Avoid direct contact with skin and eyes, and prevent inhalation of vapors.[1]
- Keep the container tightly closed when not in use.[2][7]
- Use the smallest practical quantities for the experiment.[6]
- Avoid the formation of static electricity by grounding all equipment.[6]
- Keep away from heat, sparks, open flames, and hot surfaces.[2][3][6]

4. Storage:

- Store in a cool, dry, and well-ventilated area, away from incompatible substances such as strong oxidizing agents and strong bases.[1][4]
- Store in a flammable liquid storage cabinet.[8]
- Containers should be clearly labeled and stored in their original containers.[7]

Disposal Plan: Step-by-Step Waste Management

1. Waste Segregation:

- **2-(2-Bromoethoxy)propane** is a halogenated organic compound.[11]

- Dispose of this chemical in a designated, labeled hazardous waste container for halogenated organic waste.[11][12]
- Do not mix halogenated waste with non-halogenated organic waste, as this significantly increases disposal costs and complexity.[13]

2. Waste Container Management:

- Waste containers must be in good condition, compatible with the chemical, and have a tightly sealing cap.[12]
- Label the waste container with "Halogenated Organic Waste" and list the chemical constituents.[12]
- Keep the waste container closed except when adding waste.[12]

3. Spill Management:

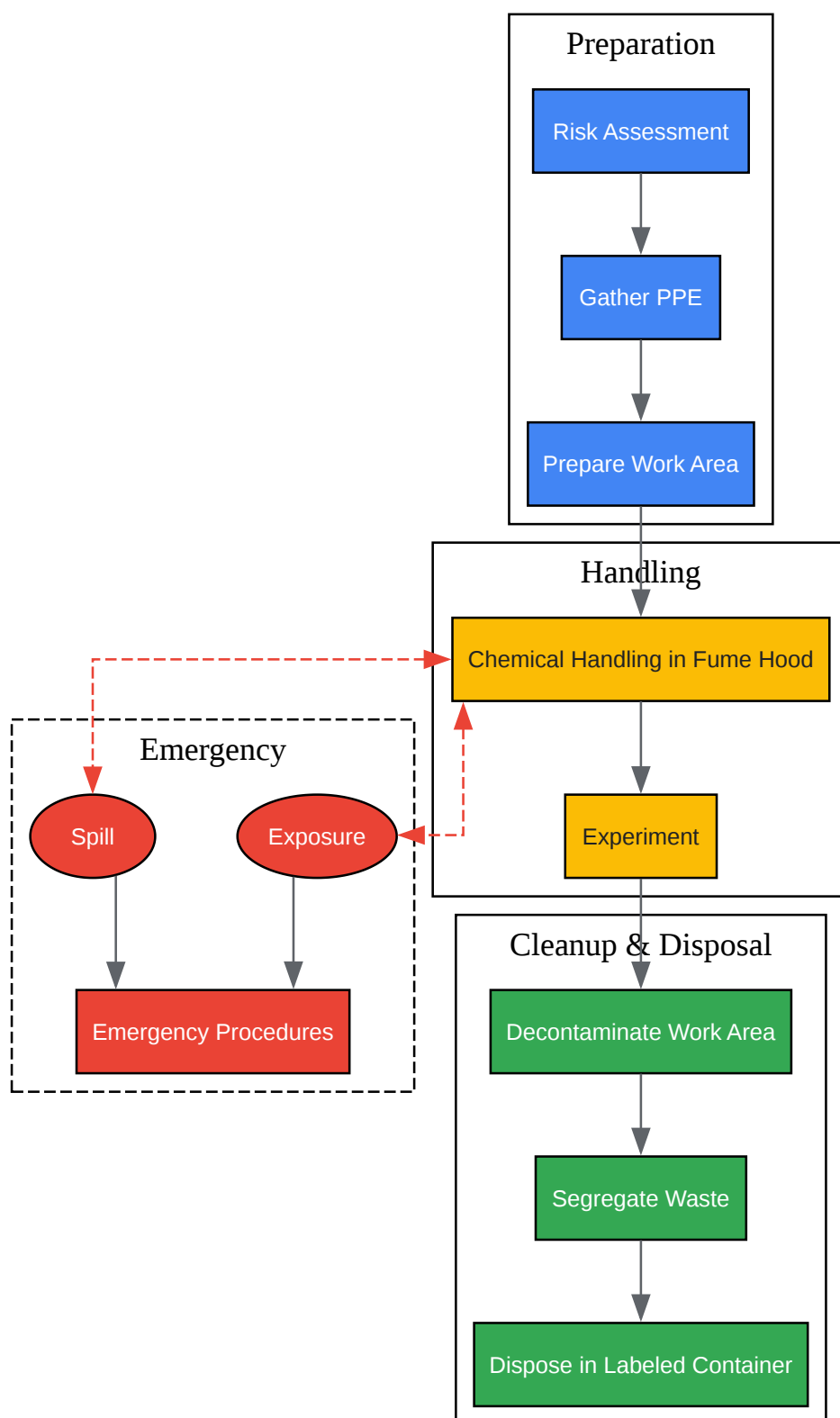
- In case of a small spill, absorb the material with an inert absorbent such as vermiculite or sand.[1]
- Place the absorbent material into a sealed container for disposal as halogenated organic waste.[1][12]
- For large spills, evacuate the area and contact the appropriate emergency response team.[12]

Quantitative Data Summary

The following table summarizes key quantitative data for a structurally similar compound, 2-bromoethyl ethyl ether, which can be used as a reference for **2-(2-bromoethoxy)propane** in the absence of specific data.

Property	Value (for 2-Bromoethyl ethyl ether)
Boiling Point	126 °C
Flash Point	21 °C
Specific Gravity	1.37 (20/20)
Refractive Index	1.44

Experimental Workflow and Logic Diagrams



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Caption: Workflow for Safe Handling of **2-(2-Bromoethoxy)propane**.

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